

# MAP855 stability and storage conditions

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## Compound of Interest

Compound Name: MAP855

Cat. No.: B8586277

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## MAP855 Technical Support Center

This technical support center provides researchers, scientists, and drug development professionals with essential information regarding the stability and storage of **MAP855**, a potent and selective MEK1/2 inhibitor.

## Frequently Asked Questions (FAQs)

Q1: What are the recommended storage conditions for **MAP855** solid powder?

A1: For optimal stability, **MAP855** powder should be stored at -20°C for long-term storage (up to 3 years) or at 4°C for shorter durations (up to 2 years).

Q2: How should I store **MAP855** stock solutions?

A2: Stock solutions of **MAP855** should be aliquoted and stored at -80°C for up to 6 months or at -20°C for up to 1 month.<sup>[1]</sup> It is highly recommended to avoid repeated freeze-thaw cycles to maintain the integrity of the compound.

Q3: What is the recommended procedure for preparing a working solution for in vivo experiments?

A3: It is recommended to prepare fresh working solutions on the day of use. A common protocol involves first dissolving **MAP855** in an organic solvent like DMSO and then further diluting with a suitable vehicle for administration. For example, a stock solution in DMSO can be diluted with a mixture of PEG300, Tween-80, and saline.<sup>[1]</sup>

Q4: Is **MAP855** sensitive to light?

A4: While specific photostability data for **MAP855** is not readily available, compounds with similar chemical structures, such as imidazoquinoline derivatives, can be susceptible to photo-oxidation. Therefore, it is prudent to protect **MAP855** solutions from direct light exposure by using amber vials or by wrapping containers with aluminum foil.

Q5: How does pH affect the stability of **MAP855**?

A5: Specific pH stability data for **MAP855** has not been published. However, the presence of a piperidine moiety in its structure suggests that its stability could be pH-dependent. Generally, piperidine-containing compounds may exhibit enhanced stability in acidic conditions due to salt formation. It is advisable to buffer solutions to a stable pH range if they are to be stored for any length of time.

## Troubleshooting Guide

Issue	Potential Cause	Recommended Solution
Precipitation observed in stock solution upon storage.	- Improper storage temperature. - Exceeded storage duration. - Solvent evaporation.	- Ensure storage at the recommended temperature (-80°C or -20°C). - Do not use solutions beyond the recommended storage period. - Ensure vials are tightly sealed to prevent solvent evaporation.
Inconsistent experimental results.	- Degradation of MAP855 due to repeated freeze-thaw cycles. - Use of expired stock solutions. - Improperly prepared working solutions.	- Aliquot stock solutions into single-use volumes to avoid freeze-thaw cycles. - Always use stock solutions within their recommended storage period. - Prepare fresh working solutions for each experiment.
Difficulty dissolving MAP855.	- Use of an inappropriate solvent. - Insufficient mixing.	- MAP855 is soluble in DMSO. For aqueous solutions, use of co-solvents and sonication may aid dissolution. <a href="#">[1]</a>

## Stability and Storage Data Summary

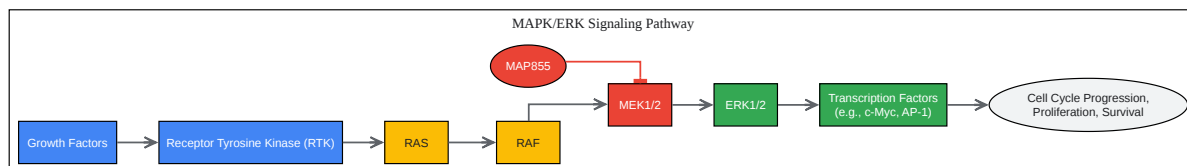
Form	Storage Temperature	Storage Duration
Solid (Powder)	-20°C	3 years
4°C	2 years	
Stock Solution	-80°C	6 months <sup>[1]</sup>
-20°C	1 month <sup>[1]</sup>	

## Experimental Protocols

### Protocol for Preparation of a 1 mg/mL Working Solution for in vivo Studies

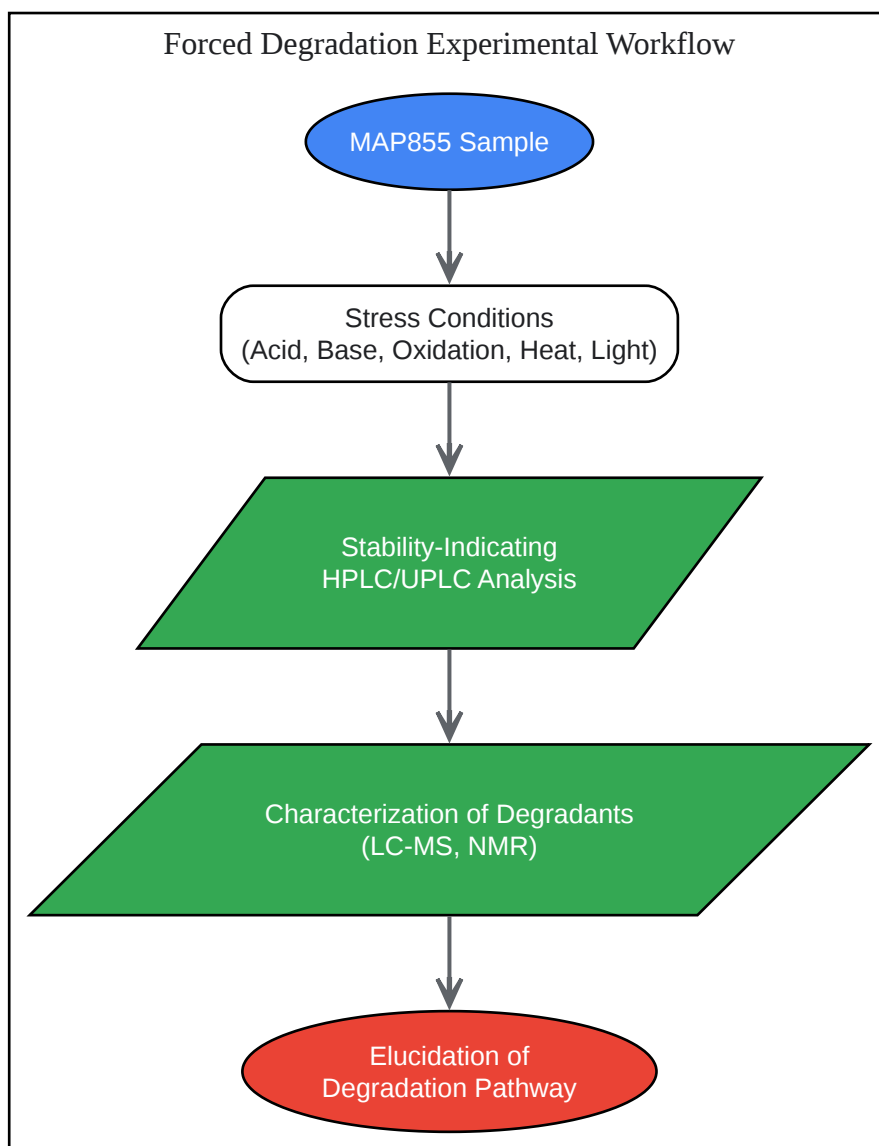
- Prepare a 10 mg/mL stock solution of **MAP855** in DMSO.
- To prepare a 1 mg/mL working solution, take 100 µL of the 10 mg/mL DMSO stock solution.
- Add 400 µL of PEG300 and mix thoroughly.
- Add 50 µL of Tween-80 and mix until the solution is clear.
- Add 450 µL of saline to reach a final volume of 1 mL.
- Vortex the solution until it is homogeneous. This solution should be prepared fresh on the day of the experiment.<sup>[1]</sup>

## Visualizations



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Caption: The MAPK/ERK signaling pathway and the inhibitory action of **MAP855** on MEK1/2.



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Caption: A general experimental workflow for conducting forced degradation studies on **MAP855**.

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## References

- 1. biosynce.com [biosynce.com]
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